

volatility and physical state of PtF6

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Compound of Interest

Compound Name: *Platinum hexafluoride*

Cat. No.: *B076543*

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An In-depth Technical Guide on the Volatility and Physical State of **Platinum Hexafluoride** (PtF6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the volatility and physical state of **Platinum Hexafluoride** (PtF6), a compound of significant interest due to its powerful oxidizing properties. This document details its physical characteristics, experimental protocols for its synthesis and characterization, and critical safety considerations for handling.

Physical and Chemical Properties

Platinum hexafluoride is a dark-red crystalline solid at standard conditions.^[1] It is a highly volatile compound that readily sublimes to form a red vapor.^[2] This volatility is a key characteristic, influencing its handling, storage, and reactivity. PtF6 is renowned for being one of the most potent oxidizing agents known, capable of oxidizing substances like xenon and molecular oxygen.^{[1][2]} It reacts violently with water.^[3]

Data Presentation: Physical Properties of PtF6

The following table summarizes the key quantitative data regarding the physical state and volatility of **Platinum Hexafluoride**.

Property	Value	Source(s)
Physical State	Dark-red crystalline solid	[1]
Molecular Formula	PtF ₆	[1]
Molar Mass	309.07 g/mol	[1]
Melting Point	61.3 °C (142.3 °F; 334.4 K)	[1]
Boiling Point	69.14 °C (156.45 °F; 342.29 K)	[1]
Density	3.83 g/cm ³	[1]
Vapor Pressure	29 Torr at 0°C 96 Torr at 21°C 922 mmHg at 25°C	[3][4]
Crystal Structure	Orthorhombic	[2]
Space Group	Pnma	[2]
Molecular Geometry	Octahedral (O _h)	[2]

Experimental Protocols

Synthesis of Platinum Hexafluoride

The primary and most effective method for the synthesis of PtF₆ is the direct fluorination of platinum metal.[1]

Materials and Equipment:

- Platinum metal sponge or powder
- Fluorine gas (high purity)
- Nickel or Monel reaction tube
- Tube furnace capable of reaching at least 600°C
- Gas flow controllers

- Cold trap (liquid nitrogen)
- Inert gas supply (e.g., Nitrogen or Argon)
- Appropriate vacuum line and pressure gauges

Procedure:

- A sample of platinum metal is placed within the nickel or Monel reaction tube.
- The system is purged with a dry, inert gas to remove any atmospheric moisture and oxygen.
- The reaction tube is heated to the reaction temperature, typically between 350°C and 600°C.
[\[2\]](#)
- A controlled flow of fluorine gas is passed over the heated platinum metal. The reaction is exothermic and proceeds according to the equation: $\text{Pt(s)} + 3\text{F}_2\text{(g)} \rightarrow \text{PtF}_6\text{(g)}$.
- The gaseous PtF_6 product is carried out of the reaction zone by the fluorine gas stream.
- The product is collected by condensation in a cold trap maintained at a low temperature (e.g., with liquid nitrogen).
- Any unreacted fluorine gas is passed through a scrubber to neutralize it before venting.
- The collected solid PtF_6 can be purified by fractional distillation under vacuum.

An alternative, though less common, laboratory-scale synthesis involves the disproportionation of platinum pentafluoride (PtF_5): $2\text{PtF}_5\text{(s)} \rightarrow \text{PtF}_6\text{(g)} + \text{PtF}_4\text{(s)}$.
[\[2\]](#)

Determination of Melting Point

The melting point of PtF_6 can be determined using a capillary tube method in a controlled environment due to its reactivity and volatility.

Materials and Equipment:

- Purified PtF_6 crystals

- Inert atmosphere glovebox or dry box
- Capillary tubes (sealed at one end)
- Melting point apparatus with a controlled heating rate
- Thermometer or digital temperature probe

Procedure:

- Inside an inert atmosphere glovebox, a small amount of crystalline PtF₆ is carefully loaded into a capillary tube.
- The capillary tube is sealed to prevent the sublimation of PtF₆ and its reaction with atmospheric moisture.
- The sealed capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first sign of liquid formation is observed and the temperature at which the last crystal melts are recorded as the melting point range.

Determination of Boiling Point

Due to its low boiling point and high volatility, the boiling point of PtF₆ can be determined using a micro-scale method within a sealed apparatus.

Materials and Equipment:

- A small sample of purified PtF₆
- A small, sealable reaction vial or tube
- A micro-reflux condenser
- A precision thermometer or thermocouple

- A controlled heating mantle or oil bath

Procedure:

- A small, known quantity of PtF₆ is placed in the reaction vial under an inert atmosphere.
- The micro-reflux condenser is attached, and the apparatus is sealed.
- The vial is gently heated.
- The temperature is carefully monitored. The boiling point is the temperature at which a steady reflux of the liquid is observed, and the temperature of the vapor remains constant.

Measurement of Vapor Pressure

The vapor pressure of PtF₆ can be measured using a static or effusion method. A static method involves measuring the pressure of the vapor in equilibrium with the solid at a given temperature.

Materials and Equipment:

- A sample of purified PtF₆
- A high-vacuum system
- A temperature-controlled sample chamber
- A capacitance manometer or other sensitive pressure gauge
- A thermostat bath for precise temperature control

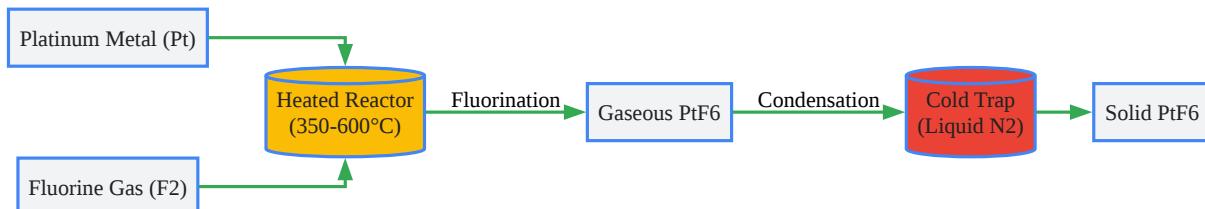
Procedure:

- A small sample of PtF₆ is placed in the sample chamber.
- The system is evacuated to a high vacuum to remove any residual gases.
- The sample chamber is then isolated from the vacuum pump.

- The temperature of the sample is controlled using the thermostat bath.
- As the PtF₆ sublimes, the pressure inside the chamber will increase and eventually stabilize.
- The equilibrium pressure at a given temperature is recorded as the vapor pressure.
- This process is repeated at various temperatures to obtain a vapor pressure curve.

Visualizations

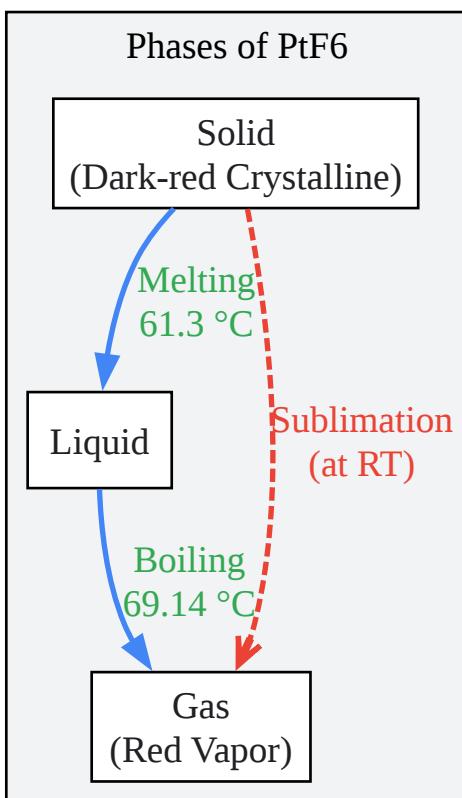
Logical Relationship of PtF₆ Synthesis



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Caption: Workflow for the synthesis of **Platinum Hexafluoride**.

Phase Transitions of PtF₆



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Caption: Phase transitions of **Platinum Hexafluoride**.

Safety and Handling

Platinum hexafluoride is a hazardous material and must be handled with extreme caution in a well-ventilated fume hood or a glovebox. It is a powerful oxidizing agent and can react explosively with organic materials and water.^[3] Personnel handling PtF₆ must wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat. A safety data sheet (SDS) should be consulted for detailed handling and emergency procedures. Due to its high reactivity with moisture, all glassware and equipment must be scrupulously dried before use.

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